

# 2-Iodo-4-nitrophenol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Iodo-4-nitrophenol**

Cat. No.: **B1296312**

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## Technical Data Sheet: 2-Iodo-4-nitrophenol

This document provides core physicochemical properties of **2-Iodo-4-nitrophenol**, a compound relevant to various fields of chemical and pharmaceutical research.

## Physicochemical Properties

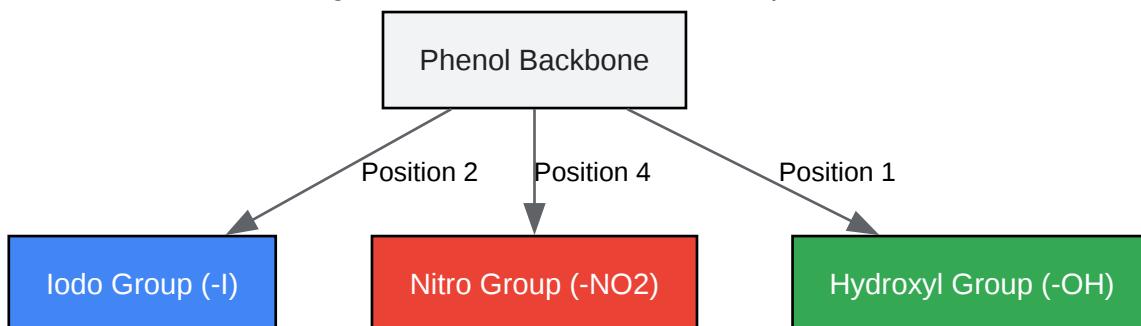
Below is a summary of the key molecular identifiers for **2-Iodo-4-nitrophenol**.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>4</sub> INO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	265.01 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	264.92359 g/mol	<a href="#">[4]</a>
CAS Number	89487-91-2	<a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	BKQFOYCEUMVWOW- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a>

## Structural Representation

A logical diagram representing the connectivity of atoms in **2-Iodo-4-nitrophenol** is provided below.

## Logical Structure of 2-Iodo-4-nitrophenol

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A diagram showing the substituent groups on the phenol backbone.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)